

Personal protective equipment for handling Cyanidin 3-Xyloside

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Compound of Interest

Compound Name: Cyanidin 3-Xyloside

Cat. No.: B11932047

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Essential Safety and Handling Guide for Cyanidin 3-Xyloside

This document provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Cyanidin 3-Xyloside**. The following procedural guidance outlines the necessary personal protective equipment (PPE), operational handling, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Cyanidin 3-Xyloside**, it is crucial to use appropriate personal protective equipment to prevent contact with skin and eyes, and to avoid inhalation of dust particles.^{[1][2]} The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for larger quantities or when there is a risk of splashing.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Skin Protection	Chemical-resistant, impermeable gloves (e.g., nitrile rubber). A lab coat or other protective clothing should be worn to prevent skin contact.[1][2]	Choose gloves with a sufficient breakthrough time for the solvents being used.
Respiratory Protection	For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2]	A dust mask or a respirator with a particulate filter is recommended if ventilation is inadequate.

Operational and Disposal Plans

Handling Procedures:

- Ventilation: Always handle **Cyanidin 3-Xyloside** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[1]
- Avoiding Dust Formation: Take care to avoid the formation of dust and aerosols during handling.[1]
- Personal Hygiene: Do not eat, drink, or smoke in areas where **Cyanidin 3-Xyloside** is handled. Wash hands thoroughly after handling the compound.[3]
- Spill Response: In the event of a spill, evacuate the area and ensure adequate ventilation.[1] Wear the appropriate PPE, including respiratory protection, gloves, and protective clothing. [1] Collect the spilled material with an inert absorbent material (e.g., sand, vermiculite) and

place it in a suitable, closed container for disposal.[1] Prevent the spilled material from entering drains or waterways.[1]

Storage:

- Store **Cyanidin 3-Xyloside** in a tightly closed container in a cool, dry, and well-ventilated place. Some suppliers recommend storage at -15°C or 2-8°C.[4]
- Protect the compound from light and moisture.

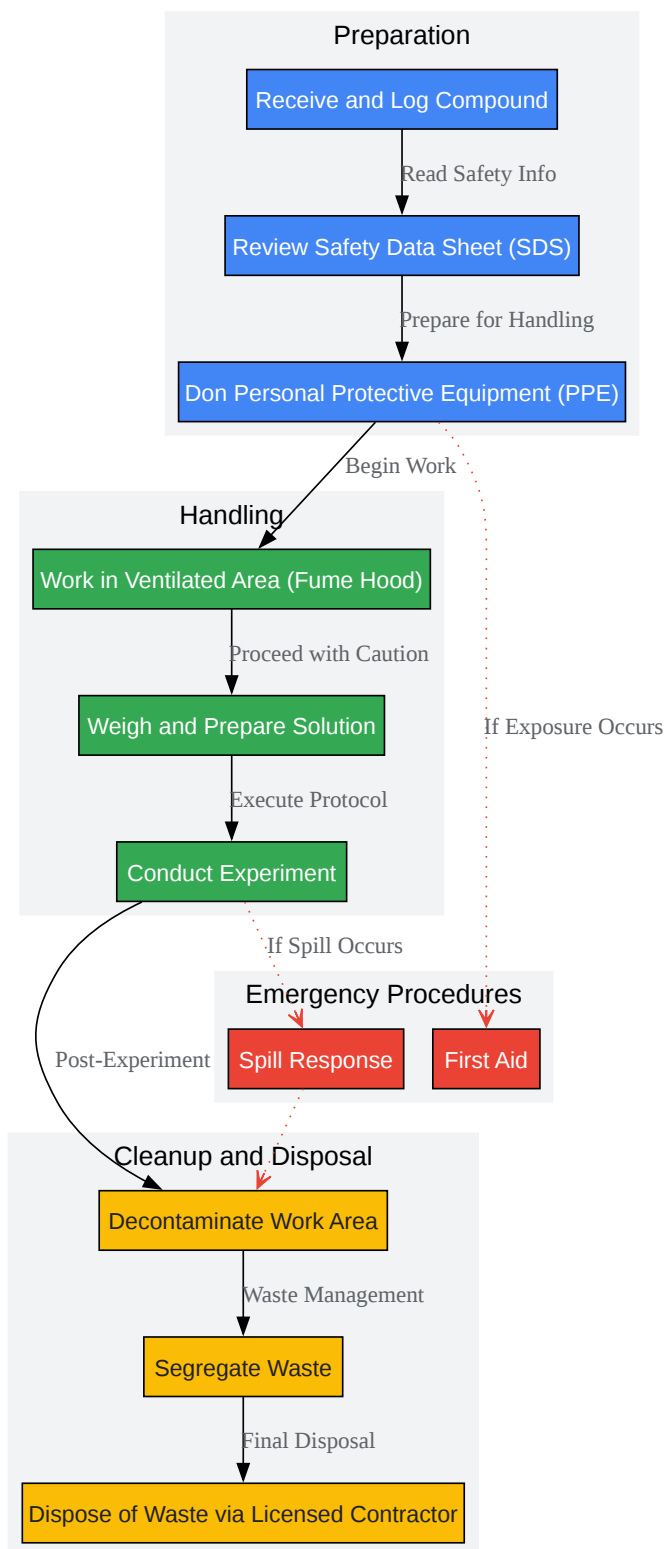
Disposal Plan:

Dispose of **Cyanidin 3-Xyloside** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[2] It is recommended to dispose of the chemical waste through a licensed professional waste disposal service. Do not dispose of it with household garbage or allow it to enter the sewage system.[2]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **Cyanidin 3-Xyloside**, from receipt of the compound to its final disposal.

Safe Handling Workflow for Cyanidin 3-Xyloside

[Click to download full resolution via product page](#)Caption: Workflow for handling **Cyanidin 3-Xyloside**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. images.thdstatic.com [images.thdstatic.com]
- 3. Cyanidin 3-xyloside | Ambeed.com [ambeed.com]
- 4. biosynth.com [biosynth.com]
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